

Personal protective equipment for handling (S)-(+)-2-Phenylglycine methyl ester hydrochloride

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Compound of Interest

Compound Name: (S)-(+)-2-Phenylglycine methyl ester hydrochloride

Cat. No.: B554969

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Essential Safety and Handling Guide for (S)-(+)-2-Phenylglycine Methyl Ester Hydrochloride

This guide provides crucial safety protocols and logistical information for the handling and disposal of **(S)-(+)-2-Phenylglycine methyl ester hydrochloride** (CAS No. 15028-39-4). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment

(S)-(+)-2-Phenylglycine methyl ester hydrochloride is classified as causing serious eye irritation.[1][2] It may also cause skin and respiratory irritation.[2] Therefore, strict adherence to personal protective equipment (PPE) guidelines is mandatory.

Summary of Required PPE:

PPE Category	Specification	Rationale
Eye Protection	Goggles (European standard - EN 166) or equivalent safety glasses with side shields.	To prevent serious eye irritation from dust particles or splashes.[2]
Hand Protection	Protective gloves (e.g., Nitrile rubber).	To avoid skin contact and potential irritation.[2]
Skin and Body Protection	Long-sleeved laboratory coat.	To protect skin from accidental exposure.[2]
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA or European Standard EN 136 approved respirator (e.g., N95 dust mask) should be used if ventilation is inadequate or for large-scale operations.[2][3]	To prevent inhalation of dust particles, which may cause respiratory tract irritation.[2]

Operational Protocol: From Receipt to Disposal

This section outlines a step-by-step procedure for the safe handling of **(S)-(+)-2-Phenylglycine methyl ester hydrochloride** in a laboratory setting.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] The compound is stable under recommended storage conditions.[1]

Handling and Use

- Preparation:
 - Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[2]

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust generation.
- Don all required PPE as specified in the table above.
- Weighing and Transfer:
 - Handle the solid material carefully to minimize dust formation.
 - Use appropriate tools (e.g., spatula) for transfer.
 - Close the container tightly after use.
- Dissolving:
 - If preparing a solution, add the solid to the solvent slowly.
 - Be aware of potential incompatibilities with strong acids/alkalis and strong oxidizing/reducing agents.^[1]

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.^{[1][2]}
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.^{[1][2]}
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Get medical attention if symptoms occur.^{[1][2]}
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention if symptoms occur.^[1]

Spill Management

- Minor Spills:

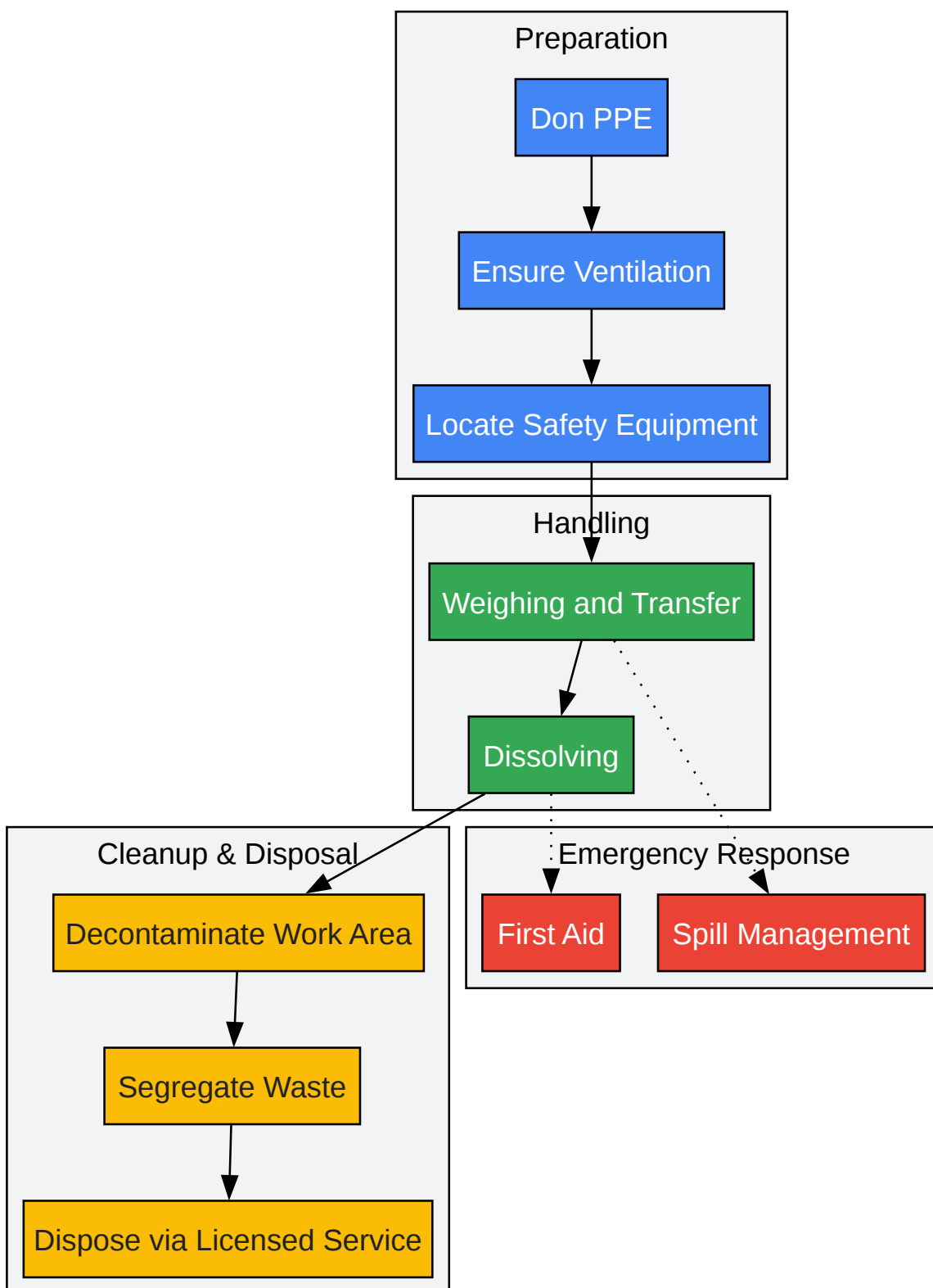
- Ensure adequate ventilation.
- Wear appropriate PPE.
- Sweep up the spilled solid and shovel it into a suitable, closed container for disposal.^[2]
- Avoid generating dust.
- Major Spills:
 - Evacuate the area.
 - Prevent further leakage if it is safe to do so.
 - Contact your institution's environmental health and safety department.

Disposal Plan

- Waste Container: Dispose of the chemical and any contaminated materials in a suitable, labeled, and closed container.
- Disposal Regulations: All waste disposal must be in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.^[1]

Workflow for Safe Handling

The following diagram illustrates the logical progression of steps for the safe handling of **(S)-(+)-2-Phenylglycine methyl ester hydrochloride**.



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Caption: Workflow for handling **(S)-(+)-2-Phenylglycine methyl ester hydrochloride**.

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